

# Application Notes and Protocols for AC-262536

## Administration in Preclinical Research

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### Compound of Interest

Compound Name: AC-262536

Cat. No.: B605115

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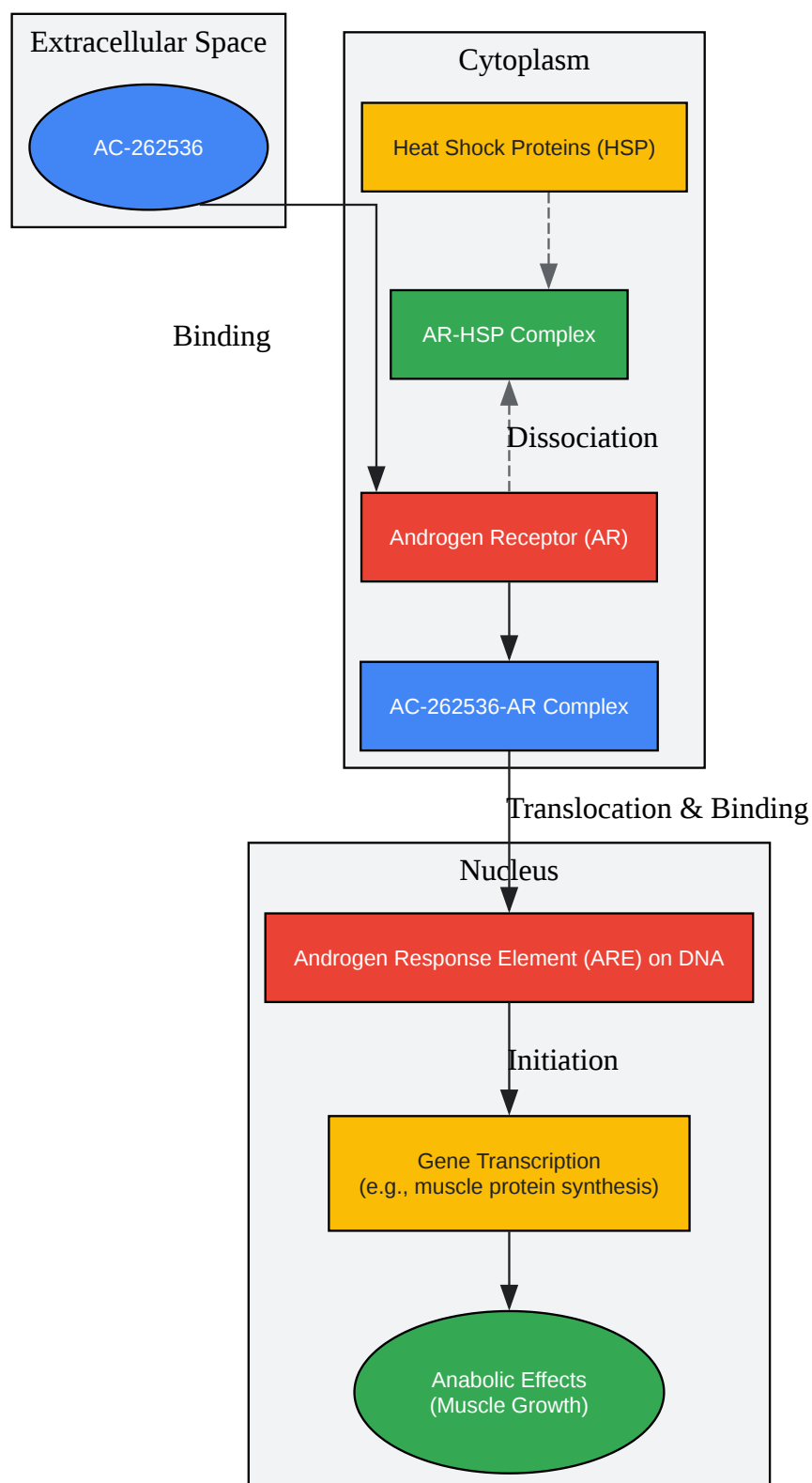
These application notes provide a comprehensive overview of the preclinical administration of **AC-262536**, a non-steroidal selective androgen receptor modulator (SARM). The information compiled is based on available preclinical research and is intended to guide researchers in designing and executing studies involving this compound.

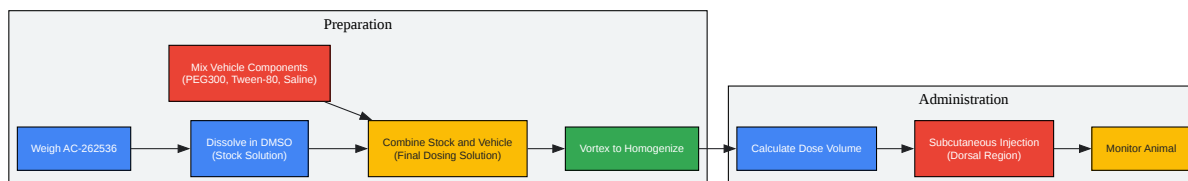
## Introduction to AC-262536

**AC-262536** is a potent and selective SARM with partial agonist activity relative to testosterone. [1] In preclinical models, it has demonstrated significant anabolic effects on muscle and bone while exhibiting weaker androgenic effects on tissues like the prostate and seminal vesicles. [1] [2] This tissue selectivity makes **AC-262536** a compound of interest for conditions such as muscle wasting and osteoporosis. [2]

## Signaling Pathway of AC-262536

**AC-262536** exerts its effects by selectively binding to and modulating the androgen receptor (AR). As a partial agonist, it activates the AR to a lesser extent than full agonists like testosterone. This selective activation is believed to be the basis for its tissue-specific anabolic effects.





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## References

- 1. AC-262536 | Androgen Receptor | TargetMol [targetmol.com]
- 2. Pharmacological characterization of AC-262536, a novel selective androgen receptor modulator - PubMed [pubmed.ncbi.nlm.nih.gov]
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